

# Comparative study of Basic Yellow 11 degradation by different advanced oxidation processes

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# Degradation of Basic Yellow 11: A Comparative Analysis of Advanced Oxidation Processes

A comprehensive guide for researchers and scientists on the efficacy of various Advanced Oxidation Processes (AOPs) in the degradation of the textile dye, **Basic Yellow 11**. This report details experimental data, protocols, and the underlying chemical pathways.

The persistent nature of textile dyes such as **Basic Yellow 11** (C.I. 48055) in industrial effluents poses a significant environmental challenge. Advanced Oxidation Processes (AOPs) offer a promising solution by utilizing highly reactive hydroxyl radicals (•OH) to break down these complex organic molecules. This guide provides a comparative overview of different AOPs for the degradation of **Basic Yellow 11**, supported by experimental findings to aid researchers in selecting the most suitable treatment methodology.

### Performance Comparison of Advanced Oxidation Processes

The efficacy of various AOPs in degrading **Basic Yellow 11** is summarized in the table below. The data highlights the operational parameters and the achieved degradation efficiencies under specific experimental conditions.



Advanc ed Oxidatio n Process (AOP)	Catalyst /Oxidant	Initial Dye Conc.	Temper ature	Pressur e/Light Source	Reactio n Time	Degrada tion Efficien cy	Referen ce
Catalytic Wet Air Oxidation (CWAO)	Ni(5)/HT	-	120°C	50 bar O2	-	High color removal, moderate TOC removal	[1][2]
Catalytic Wet Air Oxidation (CWAO)	Platinum on MWCNTs	200 ppm	150°C	50 bar O2	3 hours	64.5% selectivit y to CO <sub>2</sub>	[3]
Catalytic Wet Peroxide Oxidation (CWPO)	Ni/Fe on Hydrotalc ite	-	-	-	-	Effective for selective oxidation	[4]
Photocat alysis (for Basic Yellow 28)	P160 TiO <sub>2</sub>	-	-	UV Lamp	60 mins	Complete decoloriz ation	[5]
Photocat alysis (for Basic Yellow 28)	TiO₂/Peri odate	100 mg/L	-	UV Lamp	3 hours	68% mineraliz ation	[6]

### **Experimental Protocols**



Detailed methodologies for the key experiments cited are provided below to ensure reproducibility and further investigation.

### Catalytic Wet Air Oxidation (CWAO)

The degradation of **Basic Yellow 11** via CWAO was investigated using nickel (Ni) and iron (Fe) catalysts supported on hydrotalcite (HT).

- Catalyst Preparation: Ni and Fe catalysts were prepared by incipient wetness impregnation on a hydrotalcite support. The metal content was varied to study its effect on degradation efficiency.
- Reaction Setup: The experiments were conducted in a high-pressure batch reactor.
- Procedure: An aqueous solution of Basic Yellow 11 was placed in the reactor with the catalyst. The reactor was then pressurized with oxygen to 50 bar and heated to the desired temperature (120-150°C). Samples were collected at different time intervals to analyze the degradation of the dye. The Ni(5)/HT catalyst demonstrated high color removal and moderate Total Organic Carbon (TOC) removal at 120°C and was found to be reusable.[1][2] A similar study using a platinum catalyst supported on multi-walled carbon nanotubes (MWCNTs) at 150°C and 50 bar oxygen pressure resulted in 64.5% selectivity towards CO<sub>2</sub> after 3 hours for an initial dye concentration of 200 ppm.[3]

### Catalytic Wet Peroxide Oxidation (CWPO)

A Fenton-like process, CWPO, was employed for the selective oxidation of **Basic Yellow 11** using Ni/Fe-supported hydrotalcite catalysts.

- Catalyst System: Bimetallic catalysts of Ni/Fe supported on hydrotalcite were utilized.
- Oxidant: Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) was used as the primary oxidant.
- Procedure: The reaction was carried out in an aqueous solution of Basic Yellow 11
  containing the suspended catalyst. A controlled amount of H<sub>2</sub>O<sub>2</sub> was added to initiate the
  oxidation process. The degradation was monitored over time by analyzing the dye
  concentration. This method was reported to be effective for the selective oxidation of the dye.



# Photocatalysis of a Structurally Similar Dye (Basic Yellow 28)

Due to the limited availability of specific photocatalysis data for **Basic Yellow 11**, studies on the degradation of a similar dye, Basic Yellow 28, are presented.

- Catalyst: P160, a commercial TiO<sub>2</sub>-based catalyst, was used.
- Light Source: An Osram ultra-vitalux® lamp served as the UV light source.
- Reaction Setup: A photocatalytic reactor was loaded with an aqueous solution of Basic Yellow 28 and the TiO<sub>2</sub> catalyst.
- Procedure: The suspension was stirred in the dark to establish adsorption-desorption equilibrium, followed by irradiation with the UV lamp. Complete decolorization was achieved within 60 minutes using a catalyst concentration of 2.0 g/L.[5] In another study, a UV/TiO<sub>2</sub>/periodate system was used, which resulted in 68% mineralization of a 100 mg/L Basic Yellow 28 solution after 3 hours of illumination.[6]

### **Visualizing the Degradation Pathway**

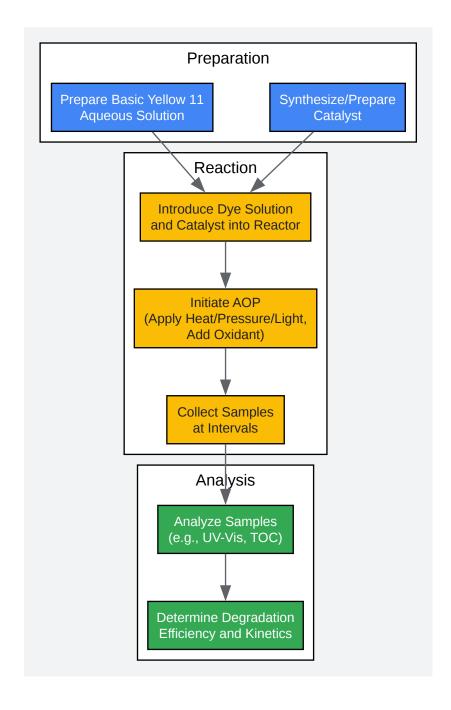
The following diagrams illustrate the fundamental mechanisms of the discussed Advanced Oxidation Processes.



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Caption: General mechanism of dye degradation by Advanced Oxidation Processes.





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Caption: A typical experimental workflow for studying dye degradation using AOPs.

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